

extraction and purification of Orellanine from mushrooms

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Compound Focus: Orellanine

CAS No.: 37338-80-0

Cat. No.: S538199

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Chemical Profile and Stability of Orellanine

Understanding the fundamental properties of **Orellanine** is crucial for developing any extraction protocol. The table below summarizes its key characteristics:

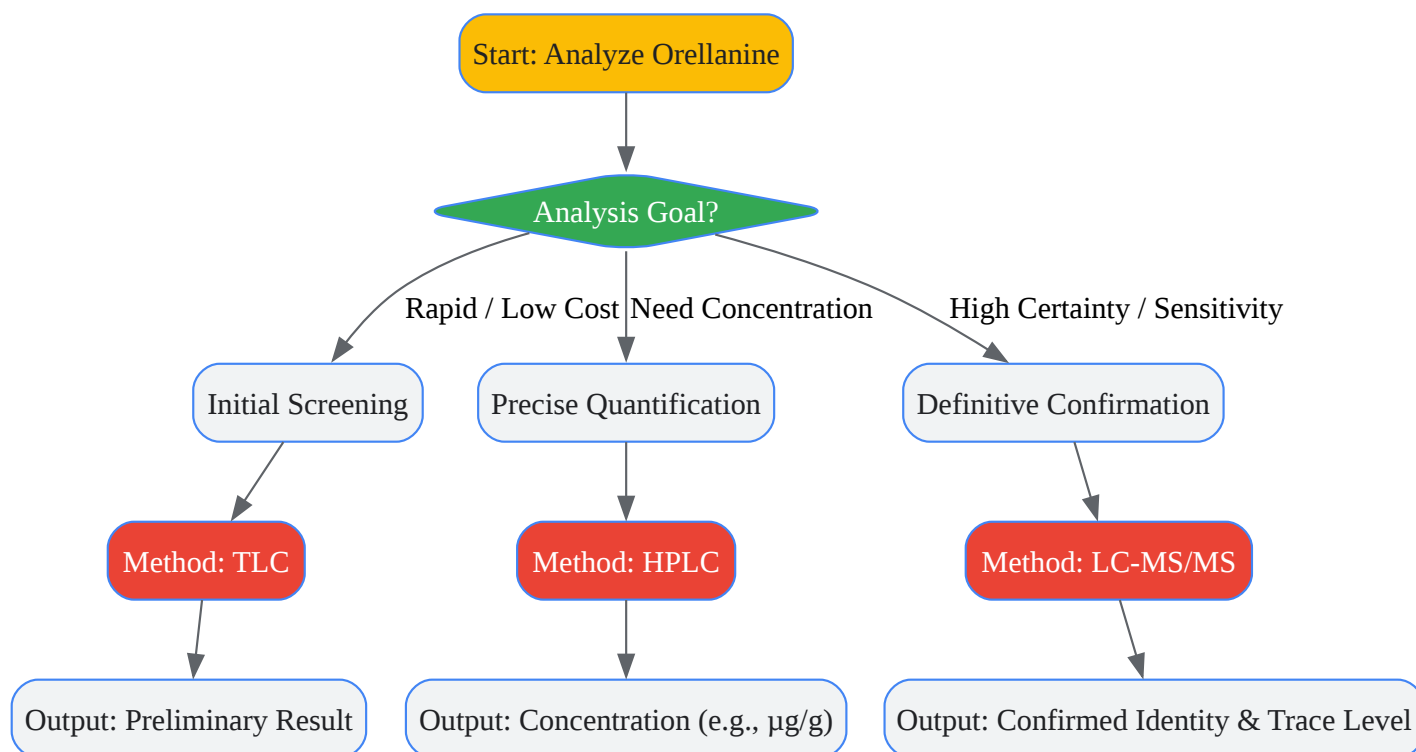
Property	Description
IUPAC Name	3,3',4,4'-Tetrahydroxy-2,2'-bipyridine-N,N'-dioxide [1]
Stability	Resistant to boiling, freezing, and drying. Decomposes at temperatures above 150 °C and upon exposure to UV light [2] [3].
Solubility	Forms water-soluble glycosides in mushrooms [2] [4].
Key Consideration	The toxin can be retained in kidney tissue for months, which is a critical factor for toxicological studies [2].

Analytical Methods for Detection and Quantification

While not extraction protocols, recent research focuses on highly sensitive analytical techniques for detecting **Orellanine** in biological tissues, which are essential for validating the success of any purification process.

Method	Application and Performance
High-Performance Liquid Chromatography (HPLC)	Quantification in tissues; limit of quantitation (LOQ) of 10 µg/g in kidney [4].
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	Highly sensitive confirmatory analysis; limit of detection (LOD) of 20 ng/g [4].
Thin-Layer Chromatography (TLC)	Historically used for detection in mushroom extracts, urine, plasma, and kidney [2]. Lacks the specificity and sensitivity of modern methods [4].

The following workflow outlines the general decision process for method selection based on the analysis goal:



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References

1. Orellanine [en.wikipedia.org]
2. [sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical...](https://www.sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical-science/orellanine) [sciencedirect.com]
3. Orellanine: From Fungal Origin to a Potential Future ... [pmc.ncbi.nlm.nih.gov]
4. Improved Tissue-Based Analytical Test Methods for Orellanine ... [pmc.ncbi.nlm.nih.gov]

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